Technical Guide: NMR Chemical Shift Analysis of 3-Hydroxy-6-Methoxyquinoline

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Compound of Interest

Compound Name:	*6-Methoxyquinolin-3-ol*
CAS No.:	*77421-36-4*
Cat. No.:	*B3154290*

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Executive Summary

3-Hydroxy-6-methoxyquinoline (IUPAC: **6-methoxyquinolin-3-ol**) represents a specific challenge in NMR spectroscopy due to the interplay between the electron-donating methoxy group at C6 and the tautomeric potential of the hydroxyl group at C3.[1] This guide provides a comparative spectral analysis, utilizing experimental data from structural analogs and derivatives to establish a definitive assignment framework.

Key Spectral Features:

- C3 (C-OH): Significant deshielding (

  ppm).[1]
- C6 (C-OMe): Characteristic aromatic ether shift (

  ppm).[1]
- C5: High-field shift (

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ppm) due to ortho-shielding by the 6-methoxy group.[1]

Experimental vs. Predicted Chemical Shifts

As direct experimental peak lists for the isolated 3-hydroxy-6-methoxyquinoline are rare in open literature, the following data synthesizes experimental values from its closest derivative, 3-hydroxy-6-methoxyquinoline-4-carboxylic acid, and calculated values based on Substituent Chemical Shift (SCS) additivity rules applied to the quinoline core.

Table 1: Comparative NMR Data (DMSO-)

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Carbon Position	Predicted Shift (, ppm)	Derivative Exp. Shift (, ppm)*	Assignment Logic
C2	138.0 – 142.0	145.2	Shielded by C3-OH; deshielded by heteroaromatic N.
C3	148.0 – 152.0	153.2	Ipso C-OH.[1] Strongly deshielded.
C4	120.0 – 124.0	119.7**	Shielded by C3-OH (ortho effect).[1]
C4a	128.0 – 130.0	128.8	Bridgehead carbon.
C5	105.0 – 109.0	104.2	Diagnostic Peak. Strongly shielded by C6-OMe.[1]
C6	156.0 – 159.0	158.3	Ipso C-OMe.[1] Characteristic aromatic ether.
C7	120.0 – 123.0	122.7	Shielded by C6-OMe (ortho effect).[1]
C8	129.0 – 131.0	129.4	Minimal substituent effect.
C8a	142.0 – 145.0	145.2	Bridgehead carbon adjacent to Nitrogen.
OMe	55.5 – 56.5	55.9	Methoxy methyl group.

*Experimental data from 3-hydroxy-6-methoxyquinoline-4-carboxylic acid in DMSO-d6 [Source 1]. **The C4 shift in the derivative is influenced by the COOH group; in the target molecule, C4 is expected to be slightly more shielded.[1]

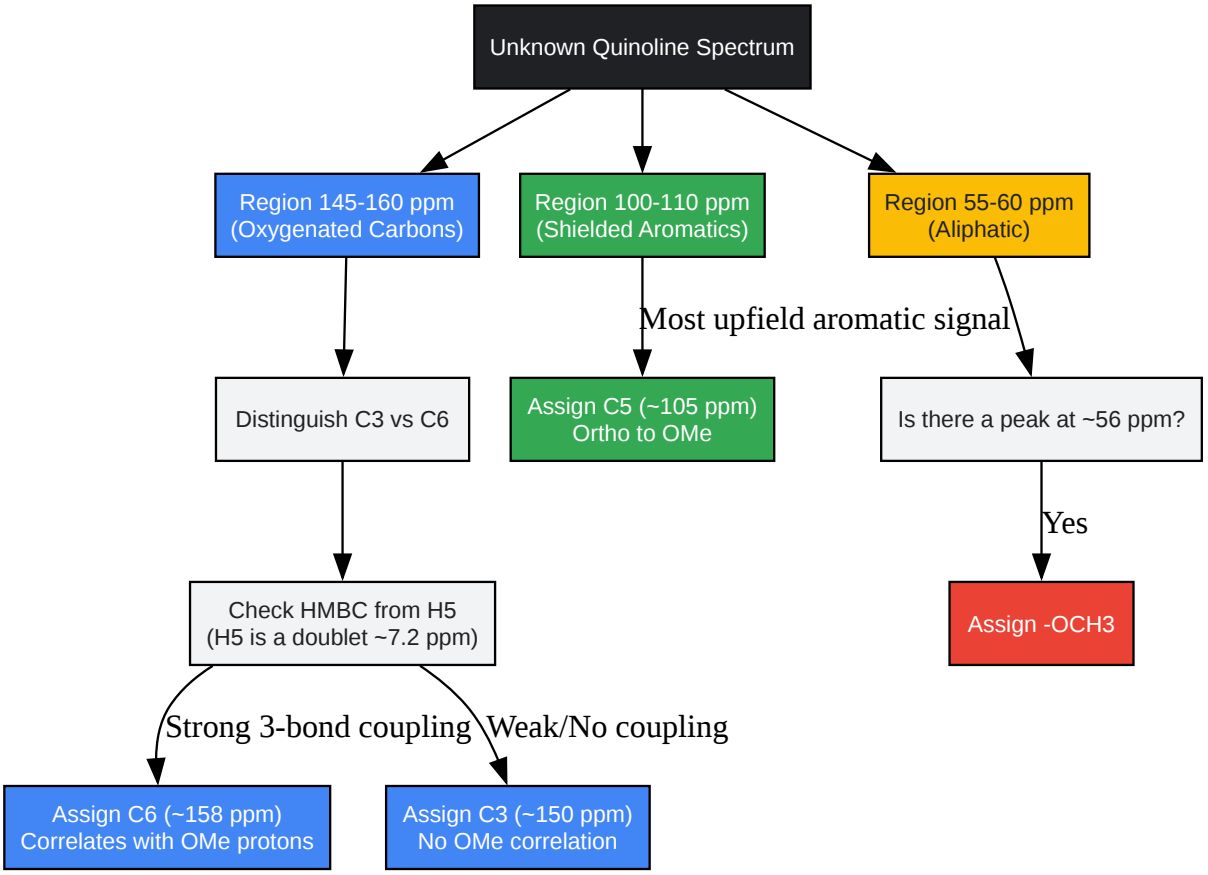
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Structural Assignment Workflow

The assignment of 3-hydroxy-6-methoxyquinoline relies on distinguishing the two oxygenated carbons (C3 and C6) and identifying the highly shielded C5 position.[1]

Logic Flow Diagram

The following diagram illustrates the decision tree for assigning the critical carbon resonances.



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Caption: Logical workflow for assigning

NMR signals in 3-hydroxy-6-methoxyquinoline using 1D and 2D correlation data.

Experimental Protocols

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Sample Preparation

To ensure reproducibility and minimize aggregation effects common with hydroxyquinolines:

- Solvent: Use DMSO-

  (99.9% D).[1] Chloroform (

) is not recommended due to poor solubility and potential hydrogen bonding broadening of the -OH signal.[1]

- Concentration: Prepare a 10-15 mg sample in 0.6 mL solvent.

- Tube: Use high-quality 5mm NMR tubes to prevent shimming errors.

Acquisition Parameters

For a standard 400 MHz spectrometer (

at 100 MHz):

- Pulse Sequence:zgpg30 (Power-gated decoupling).[1]

- Relaxation Delay (D1): Set to 2.0 - 3.0 seconds. Quaternary carbons (C3, C6, C4a, C8a) have long

  relaxation times; a short D1 will suppress their signal intensity.

- Scans (NS): Minimum 1024 scans to resolve low-intensity quaternary carbons.

- Temperature: 298 K (25°C).[1]

Mechanistic Insights: Substituent Effects

Understanding the "why" behind the shifts allows for self-validation of the data.[1]

- The C6-Methoxy Effect: The methoxy group is a strong

  -donor.[1] It increases electron density at the ortho (C5, C7) and para (C8a) positions. This explains why C5 is the most shielded carbon in the ring (

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ppm).

- The C3-Hydroxy Effect: Similar to a phenol, the OH group strongly deshields the attached carbon (C3) via the inductive effect (-I) while shielding the ortho positions (C2, C4) via resonance (+R).
- Nitrogen Heterocycle: The ring nitrogen deshields the adjacent carbons (C2, C8a), pushing them downfield (

  ppm).

References

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Sources

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